

# acetamidoxime GHS hazard statements safety data

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## Compound Focus: Acetamidoxime

CAS No.: 22059-22-9

Cat. No.: S627693

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## GHS Hazard Classification and Safe Handling

The Globally Harmonized System (GHS) classification for **Acetamidoxime** is based on its intrinsic hazardous properties. The following table details the identified hazards [1].

Hazard Aspect	Classification and Description
GHS Pictogram	Skull and crossbones (Health Hazard)
Signal Word	Warning

| **Hazard Statements** | **H302 + H312 + H332**: Harmful if swallowed, in contact with skin, or if inhaled. **H315**: Causes skin irritation. **H319**: Causes serious eye irritation. | | **Precautionary Statements** | **Prevention**: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection). **Response**: P301+P312+P330 (IF SWALLOWED: Call a POISON CENTER/doctor/if you feel unwell; Rinse mouth), P302+P352+P312 (IF ON SKIN: Wash with plenty of water; Call a POISON CENTER/doctor if you feel unwell), P304+P340+P312 (IF INHALED: Remove to fresh air; Call a POISON CENTER/doctor if you feel unwell), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes; Remove contact

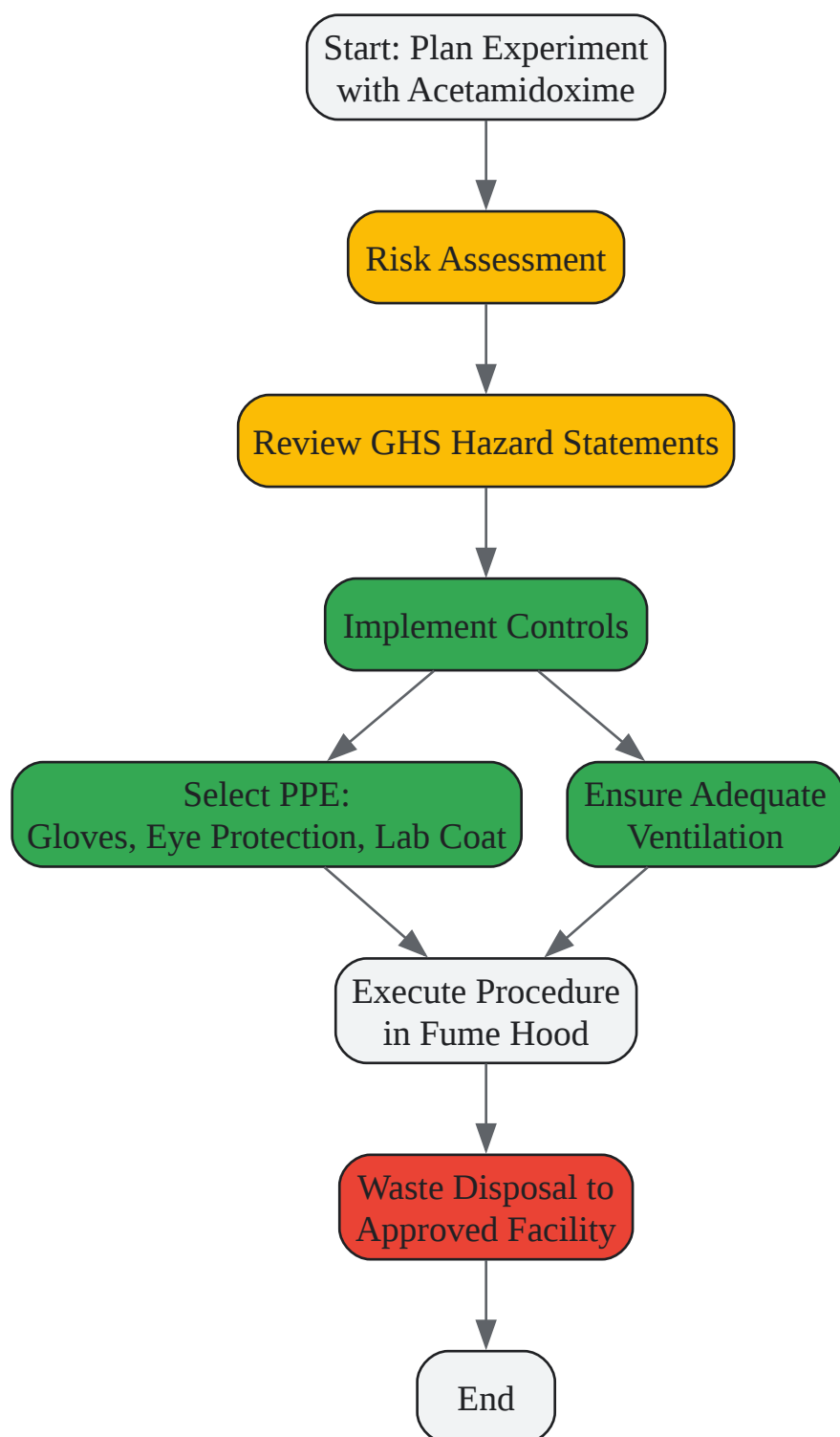
lenses if present and easy to do; continue rinsing), P332+P313 (If skin irritation occurs: Get medical advice/attention), P337+P313 (If eye irritation persists: Get medical advice/attention). **Storage & Disposal:** P362+P364 (Take off contaminated clothing and wash it before reuse), P501 (Dispose of contents/container to an approved waste disposal plant). |

The safe handling of **Acetamidoxime** requires specific procedures and personal protective equipment (PPE) to mitigate the identified hazards [1].

Handling Aspect	Recommended Measures
General Handling	Avoid breathing dust. Use only outdoors or in a well-ventilated area. Do not eat, drink, or smoke in areas where the chemical is handled.
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, and eye/face protection.
Storage Conditions	Store at Room Temperature (Recommended in a cool and dark place, <15°C).
Appearance & Form	White to almost white powder to crystal.

## Experimental Context and Application

While detailed experimental protocols for all key experiments were not available in the search results, one source mentions its use as a reagent in heterocyclic compound synthesis. The workflow below outlines the general safety considerations for handling **Acetamidoxime** in a laboratory setting.



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**Acetamidoxime** Safety Workflow: This diagram outlines the key steps for safely handling **Acetamidoxime** in the laboratory, from initial risk assessment to final waste disposal.

**Acetamidoxime** is primarily used as a building block in organic synthesis. One referenced procedure describes its reaction with Boc-L-cystine in the presence of coupling agents to form an ester intermediate, which is then cyclized under heat to create novel heterocyclic compounds with potential antibacterial properties [1].

## Research Considerations and Best Practices

For professionals in drug development, integrating this safety data into your research planning is crucial.

- **Manage Dermal Exposure Risk:** Dermal exposure to chemicals is a significant occupational hazard. With **Acetamidoxime** classified as harmful via skin contact, strict adherence to glove use and good hygiene is critical [2].
- **Stay Informed on Regulations:** Chemical regulations are constantly evolving. While the K-REACH amendments provide a newer framework for hazard classification, ensuring global compliance requires monitoring all relevant regulatory bodies [3].

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## References

1. Acetamidoxime 22059-22-9 [tcichemicals.com]
2. Potential Health Effects Associated with Dermal Exposure to ... [pmc.ncbi.nlm.nih.gov]
3. K-REACH Amendments: New Toxic Substance ... [en.reach24h.com]

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